

# Technical Guide: Physical Properties of 1-Ethoxy-2-(2-methoxyethoxy)ethane

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## Compound of Interest

Compound Name: 1-Ethoxy-2-(2-methoxyethoxy)ethane

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the boiling and melting points of the organic compound **1-Ethoxy-2-(2-methoxyethoxy)ethane**. It includes a summary of its physical properties and outlines the standard experimental methodologies used for their determination.

## 1. Compound Identification

**1-Ethoxy-2-(2-methoxyethoxy)ethane**, also known as Diethylene Glycol Ethyl Methyl Ether, is an organic compound widely used as a solvent in organic synthesis, inks, and coatings.<sup>[1]</sup> Its key identifiers are:

- Molecular Formula:  $C_7H_{16}O_3$
- Molecular Weight: 148.20 g/mol <sup>[1]</sup>
- CAS Number: 1002-67-1<sup>[1][2]</sup>

## 2. Physical Properties: Melting and Boiling Points

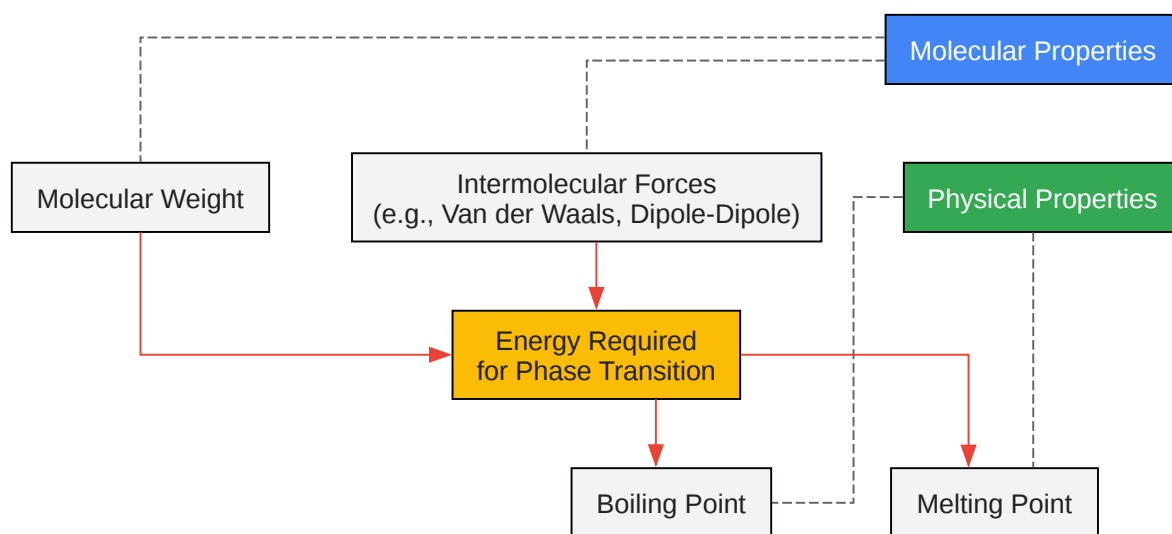
The melting and boiling points are critical physical constants that define the liquid range of a substance and are indicative of its purity. The data for **1-Ethoxy-2-(2-methoxyethoxy)ethane**

are summarized below. It is important to note the variation in reported boiling points across different sources, which may be due to different experimental conditions or sample purity.

Property	Value	Source(s)
Melting Point	-72 °C	[2][3][4]
Boiling Point	167.9 °C (at 760 mmHg)	[1][2]
179 °C	[3]	
~208.8 °C (estimate)	[4][5]	

### 3. Factors Influencing Physical Properties

The melting and boiling points of a chemical compound are determined by its molecular structure. Key factors include molecular weight and the strength of intermolecular forces (e.g., Van der Waals forces, dipole-dipole interactions). The following diagram illustrates this fundamental relationship.



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Caption: Relationship between molecular and physical properties.

#### 4. Experimental Protocols for Determination

While specific experimental reports for **1-Ethoxy-2-(2-methoxyethoxy)ethane** were not detailed in the provided search results, its physical properties are determined by internationally recognized standard methods, such as those published by the OECD and ASTM.

##### 4.1. Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.<sup>[6][7]</sup> Standard methods for its determination are outlined in OECD Test Guideline 103.<sup>[8][9][10]</sup>

A common procedure involves the following steps:

- **Apparatus:** An ebulliometer, distillation apparatus, or a dynamic method setup is typically used.<sup>[8][10]</sup> ASTM D1120, a standard test for engine coolants, specifies using a round-bottom flask with a reflux condenser.<sup>[2][4][11]</sup>
- **Procedure:** A specified amount of the liquid is heated.<sup>[2]</sup> For methods like Siwoloboff, a small sample is heated in a tube containing an inverted capillary.<sup>[7][12]</sup> As the liquid heats, dissolved air and then the substance's vapor emerge from the capillary.<sup>[6]</sup> The heat source is then removed.
- **Measurement:** The boiling point is recorded as the temperature at which the vapor and liquid phases are in equilibrium under the external pressure.<sup>[13]</sup> In the capillary method, this is the temperature at which the stream of bubbles ceases and the liquid is drawn back into the capillary tube upon cooling.<sup>[6]</sup> The final value is corrected for atmospheric pressure.<sup>[2]</sup>

##### 4.2. Melting Point Determination

The melting point is the temperature at which a substance transitions from a solid to a liquid state.<sup>[14]</sup> The most common standard procedure is the capillary method, as described in OECD Test Guideline 102.<sup>[14][15][16]</sup>

A typical protocol includes:

- **Sample Preparation:** A dry, finely powdered sample of the substance is packed into a thin-walled glass capillary tube to a height of a few millimeters.[1][5] For substances like **1-Ethoxy-2-(2-methoxyethoxy)ethane**, which is liquid at room temperature, the sample must first be frozen.
- **Apparatus:** The capillary tube is placed in a heating apparatus, which can be a heated liquid bath or a metal block, in close proximity to a calibrated thermometer.[3]
- **Heating and Observation:** The sample is heated at a controlled, slow rate (e.g., 1-2°C per minute) near the expected melting point.[3][5] The process is observed, often through a magnifying lens.[1]
- **Measurement:** The melting range is recorded from the temperature at which the first droplet of liquid appears to the temperature at which the entire sample becomes a clear liquid.[1] A sharp melting range is indicative of a pure substance.

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